

Preparing Dasatinib Stock Solutions for Cell Culture: Application Notes and Protocols

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Compound of Interest

Compound Name: **Dasatinib**
Cat. No.: **B000230**

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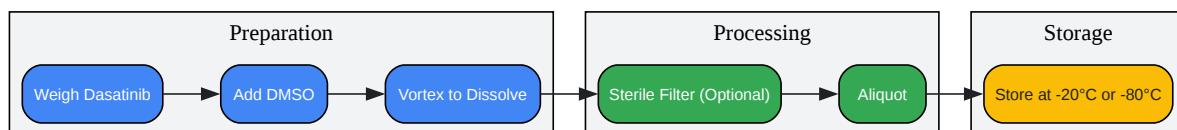
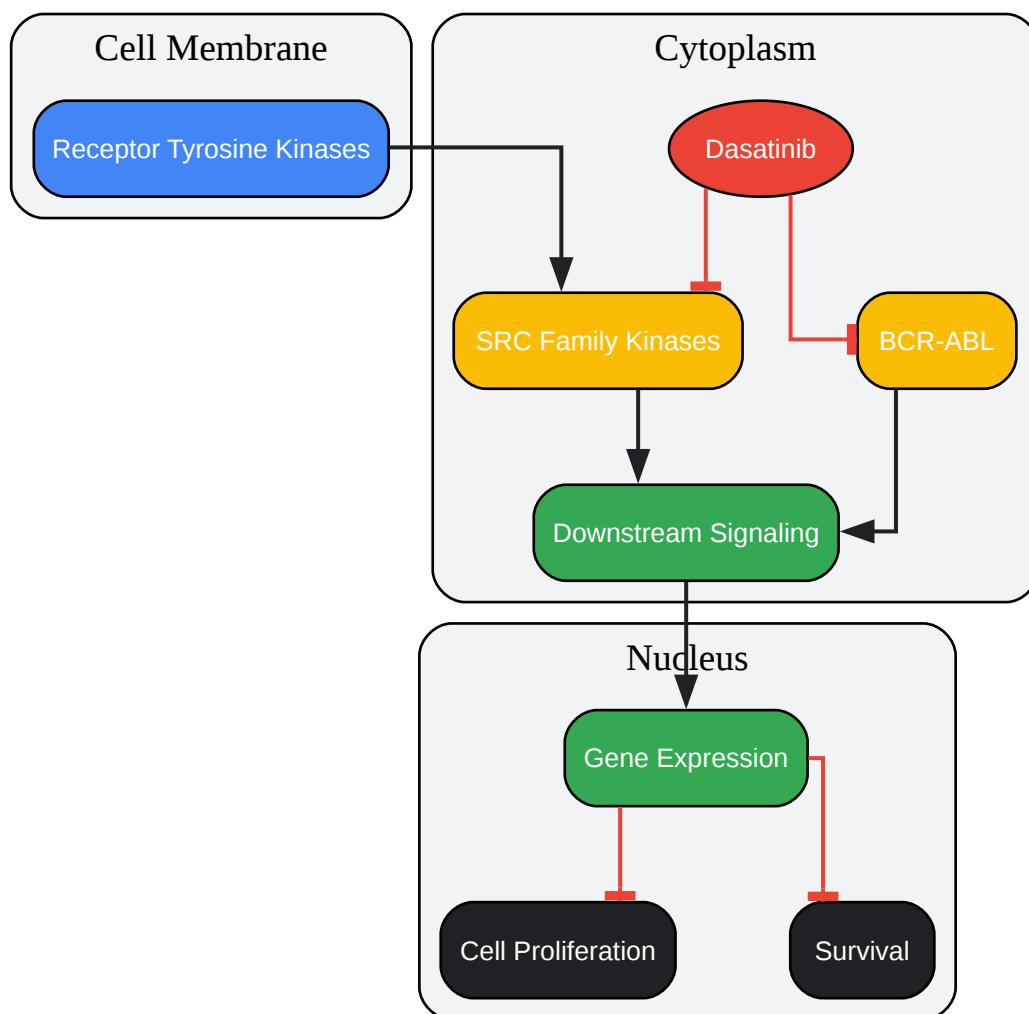
Abstract

Dasatinib is a potent, orally bioavailable small molecule inhibitor of multiple tyrosine kinases. [1][2] It is a critical tool in cancer research and drug development, primarily targeting the BCR-ABL fusion protein and SRC family kinases.[2][3] Proper preparation and storage of **dasatinib** stock solutions are paramount to ensure experimental reproducibility and the integrity of cellular assays. This document provides detailed protocols and application notes for the preparation, storage, and use of **dasatinib** in a cell culture setting.

Introduction to Dasatinib

Dasatinib is a second-generation tyrosine kinase inhibitor (TKI) that is significantly more potent than its predecessor, imatinib.[3][4] Its mechanism of action involves binding to the ATP-binding site of target kinases, thereby inhibiting their activity and blocking downstream signaling pathways that regulate cell proliferation, differentiation, and survival.[1][2] In addition to its primary targets, BCR-ABL and SRC family kinases (SRC, LCK, YES, FYN), **dasatinib** also inhibits other kinases such as c-KIT, EPHA2, and PDGFR β at nanomolar concentrations.[2][3] This multi-targeted profile makes it a valuable compound for studying various cellular processes and for the development of therapeutics against cancers like Chronic Myeloid Leukemia (CML) and Acute Lymphoblastic Leukemia (ALL).[1][2]

Key Signaling Pathway Inhibited by Dasatinib



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